

Spectroscopic Profiling & Structural Elucidation of 2-Phenylquinolin-5-ol

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Compound of Interest

Compound Name: 2-Phenylquinolin-5-ol

CAS No.: 698984-37-1

Cat. No.: B1497273

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Executive Summary

2-Phenylquinolin-5-ol (CAS: 698984-37-1) represents a specialized scaffold in medicinal chemistry, merging the privileged 2-phenylquinoline pharmacophore with a 5-hydroxyl handle. [1][2][3][4][5] This "mixed-mode" functionality renders it critical for fragment-based drug discovery (FBDD), particularly in kinase inhibition and metallo-enzyme targeting where the 5-OH/N-1 motif can act as a bidentate chelator.[1][3]

This technical guide provides a rigorous spectroscopic standard for the identification, validation, and quality control of **2-Phenylquinolin-5-ol**. [2][3] Given the structural isomerism inherent in quinoline synthesis (specifically the 5-ol vs. 8-ol competition), this guide emphasizes discriminatory signals to ensure isomeric purity.

Synthesis Context & Impurity Profile

To interpret spectra accurately, one must understand the sample's origin. **2-Phenylquinolin-5-ol** is typically synthesized via the Skraup or Doebner-Miller condensation, or more recently, via transition-metal catalyzed cyclization of aminophenols with alkynes.[1][2][3]

- Critical Impurity: 2-Phenylquinolin-7-ol or 8-ol.[\[1\]](#)[\[2\]](#)[\[3\]](#) In acid-catalyzed cyclizations, the directing effect of the hydroxyl group on the aniline precursor can lead to regioisomeric mixtures.
- Implication: NMR integration of the aromatic region is non-negotiable for batch release.

Mass Spectrometry (MS) Data

Technique: ESI-MS (Positive Mode) / EI-MS (70 eV)[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mass spectrometry provides the primary confirmation of molecular weight and a characteristic fragmentation fingerprint driven by the stability of the fused aromatic system.

Quantitative Data Table

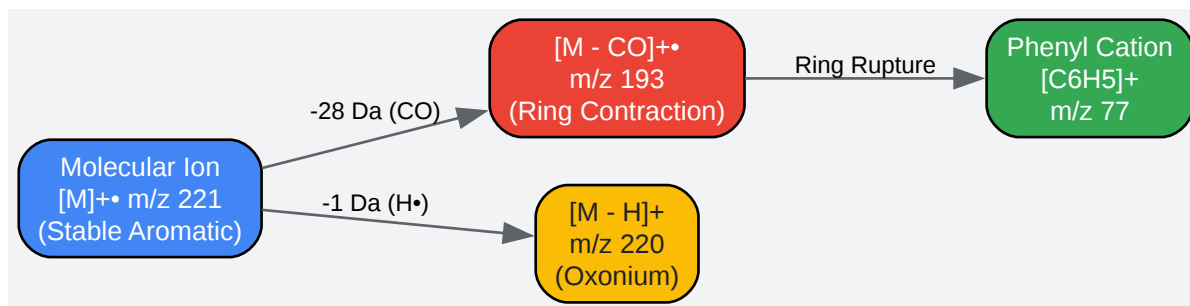
Parameter	Value	Assignment
Molecular Formula	C ₁₅ H ₁₁ NO	Parent
Exact Mass	221.0841 Da	Monoisotopic Peak
[M+H] ⁺ (ESI)	222.09 Da	Protonated Molecular Ion
Base Peak (EI)	m/z 221	Molecular Ion (M ⁺ [1] [2] [3] [6] [7] •)
Fragment A	m/z 193	[M - CO] ⁺ • (Phenolic loss)
Fragment B	m/z 192	[M - COH] ⁺
Fragment C	m/z 77	[C ₆ H ₅] ⁺ (Phenyl ring cleavage)

Fragmentation Logic (Mechanistic Insight)

The defining feature of hydroxyquinolines in EI-MS is the expulsion of carbon monoxide (CO, 28 Da) from the phenol moiety. Unlike simple alcohols, the aromatic ring stabilizes the radical cation, making the molecular ion (M⁺) the base peak.

- Step 1: Ionization at the Nitrogen lone pair or Oxygen.

- Step 2: Keto-enol tautomerization facilitates the loss of CO, contracting the benzene ring to a cyclopentadiene-like cation fused to the pyridine ring.[1][3]



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Figure 1: Proposed fragmentation pathway for **2-Phenylquinolin-5-ol** under Electron Impact (EI) ionization.

Infrared Spectroscopy (FT-IR)

Phase: Solid (KBr Pellet) or ATR (Diamond)[1][2]

IR is the rapid "Go/No-Go" test for functional group integrity.[1][3] The 5-position hydroxyl is capable of intramolecular hydrogen bonding with the peri-nitrogen (N-1), but the geometry is strained compared to the 8-ol isomer.[3] Thus, intermolecular H-bonding dominates in the solid state.[1][3]

Frequency (cm ⁻¹)	Intensity	Vibrational Mode	Diagnostic Note
3150 – 3400	Broad, Med	O-H Stretch	Broadening indicates H-bonding network.[1][3]
3050 – 3070	Weak	C-H Stretch (Ar)	Typical aromatic C-H.
1620, 1595	Strong	C=N / C=C Stretch	Quinoline skeletal vibrations.
1260 – 1280	Strong	C-O Stretch	Phenolic C-O (Ar-OH). [1] Critical for confirming -OH.
750, 690	Strong	C-H Bending (oop)	Monosubstituted phenyl ring (2-Ph).[1][2]
820 – 840	Medium	C-H Bending (oop)	Adjacent hydrogens on quinoline ring.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ (Preferred for solubility and OH resolution) Frequency: 400 MHz or higher[1]

This is the definitive method for structural elucidation. The 5-hydroxy substitution breaks the symmetry of the benzene ring (positions 5,6,7,8) and exerts a shielding effect on the ortho (H-6) and para (H-8) protons.[1][2][3]

¹H NMR Assignment Strategy

To distinguish the 5-ol from the 8-ol, focus on the coupling patterns of the benzene ring protons (H-6, H-7, H-8).[1][3]

- 5-ol Isomer: H-6, H-7, H-8 form an AMX or ABC system.[1][3] You will see three distinct signals for the benzenoid ring.[8]
- 8-ol Isomer: H-5, H-6, H-7 form the system.[1][3]

Predicted ^1H NMR Data (DMSO- d_6)

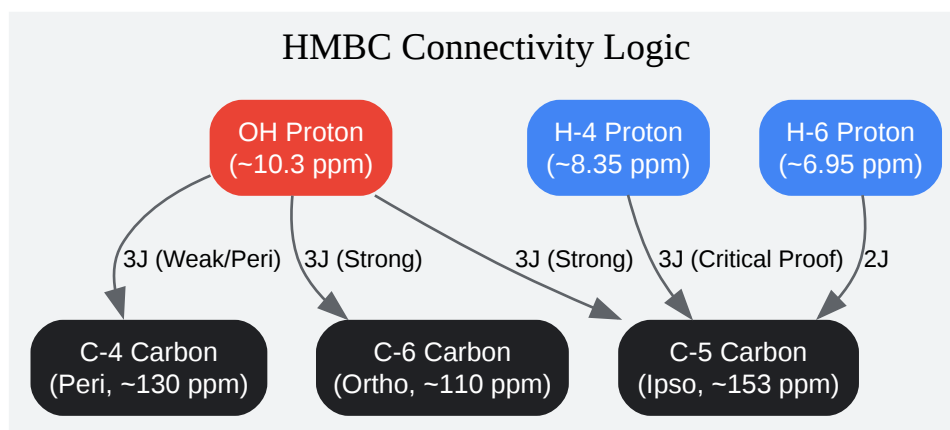
Proton	Shift (δ ppm)	Multiplicity	J (Hz)	Structural Logic
OH	10.2 – 10.5	Broad Singlet	-	Exchangeable.[1] [3] Downfield due to Phenolic nature.
H-4	8.35	Doublet	8.8	Peri-effect from H-5 (OH) may cause slight shielding/deshielding variance.[1]
H-8	7.65	Doublet	8.0	Para to OH.[1][2] [3] Less shielded than H-6.[1][3]
H-2' / H-6'	8.20	Doublet	7.5	Ortho protons on the 2-Phenyl ring.[1][2][3]
H-3	8.05	Doublet	8.8	Characteristic quinoline doublet.[1][2]
H-7	7.55	Triplet (dd)	8.0, 7.5	Meta to OH.[1] Resonates as a pseudo-triplet.
H-6	6.95	Doublet	7.5	Diagnostic:Ortho to OH.[1][2][3] Significantly shielded (upfield).
H-3'/4'/5'	7.45 – 7.55	Multiplet	-	Remaining phenyl protons. [3]

^{13}C NMR Key Signals[1][3][7]

- C-5 (ipso): ~152-154 ppm (Deshielded by Oxygen).[1][3]
- C-2 (imine): ~155-158 ppm.[1][3]
- C-6 (ortho): ~108-112 ppm (Shielded - Diagnostic).[1][3]

Structural Confirmation Workflow (2D NMR)

To rigorously prove the 5-position, run an HMBC (Heteronuclear Multiple Bond Correlation) experiment.



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Figure 2: HMBC correlations required to confirm the 5-hydroxy regiochemistry. The correlation between H-4 and C-5 is the "smoking gun" that links the pyridine ring to the phenol substitution. [3]

Experimental Protocol: Sample Preparation

For reproducible spectroscopy, sample purity and preparation are paramount.

- Solubility Check: The compound is lipophilic but the OH group aids solubility in polar aprotic solvents.

- NMR: Dissolve 5-10 mg in 0.6 mL DMSO-d₆. CDCl₃ may lead to signal broadening of the OH peak due to exchange.
- MS: Dissolve 0.1 mg in Methanol (LC-MS grade). Formic acid (0.1%) may be added to enhance ionization ([M+H]⁺).
- Drying: Ensure the sample is dried under high vacuum (P < 0.1 mbar) at 40°C for 4 hours to remove lattice water or solvent, which can obscure the OH region in IR and NMR.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of 2-Phenylquinoline (Parent Scaffold). NIST Chemistry WebBook, SRD 69.[9] [\[Link\]](#)
- PubChem. 2-Phenylquinoline Compound Summary. National Library of Medicine. [\[Link\]](#)
- RSC Advances. Facile Synthesis of 2-Substituted Quinolines. (Context for chemical shift trends in 2-phenylquinolines). Royal Society of Chemistry.[7] [\[Link\]](#)
- SDBS. Spectral Database for Organic Compounds. (General reference for Quinolin-5-ol shifts). AIST Japan. [\[Link\]](#)

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Sources

- 1. 110802-13-6|2-(Pyridin-2-yl)quinolin-4-ol|BLD Pharm [\[bldpharm.com\]](#)
- 2. 5855-50-5|2-Phenylquinolin-3-ol|BLD Pharm [\[bldpharm.com\]](#)
- 3. 103914-44-9|6-Fluoro-2-phenylquinolin-4-ol|BLD Pharm [\[bldpharm.com\]](#)
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